Technical Monograph: 5-Bromo-2-iodobenzamide

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Compound of Interest	
Compound Name:	*5-Bromo-2-iodobenzamide*
CAS No.:	*289039-20-9*
Cat. No.:	*B1439045*

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Structural Analysis, Synthetic Architecture, and Chemoselective Utility in Drug Discovery

Executive Summary

5-Bromo-2-iodobenzamide (CAS: 289039-20-9) is a halogenated benzamide derivative serving as a critical "privileged scaffold" in medicinal chemistry.[1] Its value lies not merely in its structure, but in its orthogonal reactivity profile. The presence of two distinct halogen atoms (iodine at C2, bromine at C5) with significantly different rates of oxidative addition allows researchers to perform sequential, regiospecific palladium-catalyzed cross-coupling reactions. This guide provides a definitive analysis of its IUPAC nomenclature, a self-validating synthetic protocol, and a strategic overview of its application in constructing complex pharmacophores like quinazolinones and isoindolinones.

Structural Nomenclature & Analysis

The IUPAC name **5-Bromo-2-iodobenzamide** is derived through a rigid hierarchical rule set that ensures unambiguous identification.

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Nomenclature Logic[2]

- Parent Structure: The principal functional group is the carboxamide (-$CONH_2$). The benzene ring attached to this group is designated as benzamide.[2] The carbon atom bonded to the amide group is automatically assigned position C1.
- Locant Assignment: The ring is numbered to give the substituents the lowest possible locant set.
  - Clockwise: Iodo at C2, Bromo at C5. (Set: 2, 5)
  - Counter-clockwise: Bromo at C3, Iodo at C6. (Set: 3, 6)
  - Decision: The set (2,[3][4][5][6] 5) is lower than (3, 6), so clockwise numbering is enforced.[4]
- Alphabetical Ordering: IUPAC rules dictate that substituents are listed alphabetically, regardless of their position number. Bromo precedes Iodo.[1][7]
- Final Assembly: **5-Bromo-2-iodobenzamide**.[1]

Electronic & Steric Profile

The C2-Iodine atom provides significant steric bulk (

-value ~2.15) ortho to the amide, often forcing the amide group out of planarity with the phenyl ring. This "ortho-effect" is crucial for downstream cyclization reactions, as it positions the amide nitrogen in proximity to the iodine, facilitating intramolecular C-N bond formation.

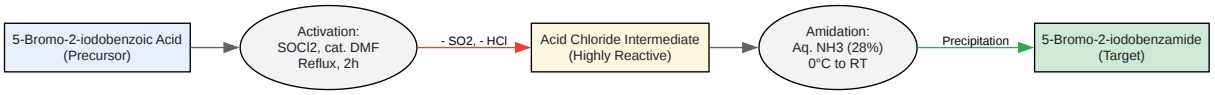
Synthetic Architecture

While various routes exist (e.g., iodination of 3-bromobenzamide), they often suffer from poor regioselectivity due to the competing directing effects of the amide (meta-director) and the halogen (ortho/para-director).

The most robust, self-validating route is the conversion of commercially available 5-bromo-2-iodobenzoic acid to the amide via an acid chloride intermediate. This method avoids regiochemical ambiguity.[8]

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Synthesis Workflow (Graphviz)



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Figure 1: Step-wise synthetic workflow ensuring regiochemical integrity.

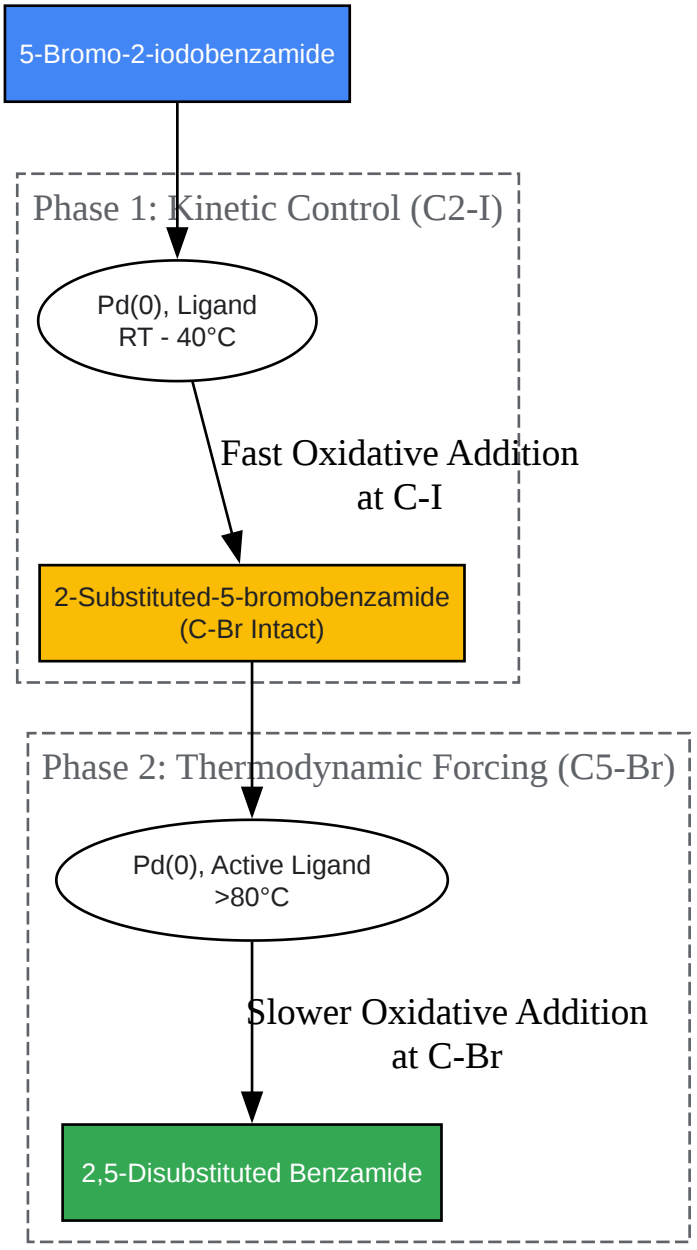
Chemoselectivity & Orthogonal Reactivity

The defining feature of **5-Bromo-2-iodobenzamide** is the reactivity gap between the C-I and C-Br bonds. In Pd(0)-catalyzed reactions (Suzuki-Miyaura, Sonogashira), the rate of oxidative addition follows the bond dissociation energy: C-I (65 kcal/mol) < C-Br (81 kcal/mol).

The Sequential Coupling Strategy

Researchers can exploit this window to functionalize the C2 position at low temperatures (room temperature to 40°C) while leaving the C5-Br bond intact. The C5 position can then be activated in a second step using higher temperatures (>80°C) or specialized ligands (e.g., XPhos, SPhos).

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Figure 2: Orthogonal reactivity logic allowing sequential library generation.

Medicinal Chemistry Applications

Beyond simple coupling, **5-Bromo-2-iodobenzamide** is a precursor for heterocycles found in PARP inhibitors and kinase inhibitors.

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- Quinazolinone Synthesis: Reaction with nitriles under Cu(I) catalysis utilizes the amide nitrogen and the C2-iodine to form the quinazolinone core. The C5-bromo handle remains available for late-stage diversification to tune solubility or potency.
- Isoindolinones: Carbonylation or Heck cyclization sequences convert the scaffold into isoindolinones, a core structure in anti-inflammatory agents.

Detailed Experimental Protocol

Protocol: Synthesis of **5-Bromo-2-iodobenzamide** from Acid Precursor

Objective: Produce >95% pure amide without column chromatography.

Reagents

- 5-Bromo-2-iodobenzoic acid (1.0 eq)
- Thionyl chloride ($SOCl_2$, 3.0 eq)
- Catalytic DMF (2-3 drops)
- Ammonium hydroxide (28% NH_3 in H_2O, excess)
- Dichloromethane (DCM) (anhydrous)

Step-by-Step Methodology

- Acid Chloride Formation (Activation):
  - In a dry round-bottom flask equipped with a drying tube ($CaCl_2$), suspend 5-bromo-2-iodobenzoic acid in anhydrous DCM (5 mL/mmol).
  - Add catalytic DMF.
  - Critical Step: Add $SOCl_2$ dropwise at 0°C. The DMF catalyzes the formation of the Vilsmeier-Haack intermediate, accelerating the reaction.
  - Reflux the mixture for 2 hours.

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- Validation Point: Monitor by TLC (convert a mini-aliquot to methyl ester with MeOH). Disappearance of the polar acid spot indicates completion.
- Evaporate solvent and excess $SOCl_2$ in vacuo to yield the crude acid chloride (yellow solid/oil). Do not purify.

- Amidation (Nucleophilic Acyl Substitution):
  - Re-dissolve the crude acid chloride in minimal dry DCM.
  - Prepare a beaker with concentrated NH_4OH (10 eq) cooled to 0°C.
  - Slowly add the acid chloride solution to the stirring ammonia. Caution: Exothermic.
  - Stir vigorously for 1 hour at room temperature.
- Workup & Isolation:
  - The product, **5-Bromo-2-iodobenzamide**, typically precipitates out of the aqueous/organic interface due to low solubility in water and moderate solubility in DCM.
  - Filter the precipitate.
  - Wash the filter cake with water (to remove NH_4Cl) and cold hexanes (to remove organic impurities).
  - Dry under high vacuum.
- Characterization Data (Expected):
  - Appearance: White to off-white solid.
  - ^1H NMR (DMSO-d_6): Distinct signals for the amide protons (broad singlets, exchangeable with D_2O) and an aromatic pattern showing a doublet (C3-H), doublet of doublets (C4-H), and doublet (C6-H).
  - Melting Point: ~160-164°C.

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